

Eplerenone-d3: A Technical Guide to Commercial Sources and Bioanalytical Applications

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Compound of Interest

Compound Name: *Eplerenone-d3*

Cat. No.: *B1151872*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Eplerenone-d3**, a critical reagent for bioanalytical studies. Furthermore, it details a representative experimental protocol for the quantification of Eplerenone in biological matrices using **Eplerenone-d3** as an internal standard, a vital application in pharmacokinetic and clinical research.

Commercial Availability of Eplerenone-d3

Eplerenone-d3 is accessible through various specialized chemical suppliers. The following tables summarize the available quantitative data from a selection of vendors to facilitate procurement for research and development purposes.

Table 1: **Eplerenone-d3** Supplier Information

Supplier	Website	Contact Information
Acanthus Research	acanthusresearch.com	--INVALID-LINK--; 1-647-478-1021
Cayman Chemical	caymanchem.com	N/A
ESS Chem Co.	esschemco.com	--INVALID-LINK--; 647-407-9078
Santa Cruz Biotechnology	scbt.com	N/A
Simson Pharma Limited	simsonpharma.com	--INVALID-LINK--; +91-8767360663
Toronto Research Chemicals	trc-canada.com	(via Altium e-shop)
Veeprho Life Sciences	veeprho.com	--INVALID-LINK--
VIVAN Life Sciences	vivanlifesciences.com	N/A

Table 2: **Eplerenone-d3** Product Specifications

Supplier/ Product	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Quantities
Acanthus Research	EPL-16- 001-25mg	C ₂₄ H ₂₇ D ₃ O 6	N/A	N/A	N/A	25 mg
Cayman Chemical	31610	C ₂₄ H ₂₇ D ₃ O 6	417.5	≥99% deuterated forms (d ₁ - d ₃)	N/A	2.5 mg
ESS Chem Co.	ESS0256	C ₂₄ H ₂₇ D ₃ O 6	417.51	99.5% by HPLC	99% atom D	10 mg, 25 mg, 50 mg, 100 mg
Simson Pharma Limited	N/A	N/A	N/A	N/A	N/A	N/A
Toronto Research Chemicals	E588777	N/A	N/A	N/A	N/A	1 mg
Veeprho Life Sciences	N/A	N/A	N/A	N/A	N/A	N/A
VIVAN Life Sciences	VLDL- 01834	C ₂₄ H ₂₇ D ₃ O 6	417.52	N/A	N/A	N/A

Note: "N/A" indicates that the information was not readily available from the supplier's public documentation. It is recommended to contact the suppliers directly for the most current and complete product specifications and pricing.

Experimental Protocol: Quantification of Eplerenone in Human Plasma using LC-MS/MS

The following is a representative, detailed methodology for the determination of Eplerenone in human plasma utilizing **Eplerenone-d3** as an internal standard (IS). This protocol is synthesized from established bioanalytical methods.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

1. Materials and Reagents

- Eplerenone reference standard
- **Eplerenone-d3** (internal standard)
- Human plasma (K2-EDTA as anticoagulant)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Ammonium acetate
- Methyl t-butyl ether
- Water, purified to 18.2 MΩ·cm resistivity

2. Stock and Working Solutions Preparation

- Stock Solutions (1 mg/mL): Prepare stock solutions of Eplerenone and **Eplerenone-d3** by dissolving the accurately weighed compounds in methanol.
- Working Solutions: Prepare serial dilutions of the Eplerenone stock solution with a methanol/water (1:1, v/v) mixture to create calibration standards. Prepare a working solution of **Eplerenone-d3** at an appropriate concentration in the same diluent.

3. Sample Preparation (Liquid-Liquid Extraction)

- Aliquot 250 µL of human plasma into a clean microcentrifuge tube.[\[2\]](#)[\[3\]](#)
- Spike with the **Eplerenone-d3** internal standard working solution.
- Add 1 mL of methyl t-butyl ether as the extraction solvent.[\[2\]](#)[\[3\]](#)

- Vortex mix for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes to separate the organic and aqueous layers.
- Transfer the upper organic layer to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.

4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: An HPLC system capable of delivering a stable flow rate.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., Atlantis dC18, 150 x 3 mm, 3.0 µm).^{[2][3]}
- Mobile Phase: An isocratic mobile phase consisting of methanol and 10 mM ammonium acetate (e.g., 3:2, v/v).^{[2][3]}
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10 µL.
- Ionization Mode: Positive Electrospray Ionization (ESI+).^{[2][3]}
- Detection Mode: Multiple Reaction Monitoring (MRM).
 - Eplerenone Transition: m/z 415 → 163^[4]
 - **Eplerenone-d3** Transition: m/z 418 → 163 (or other appropriate product ion)

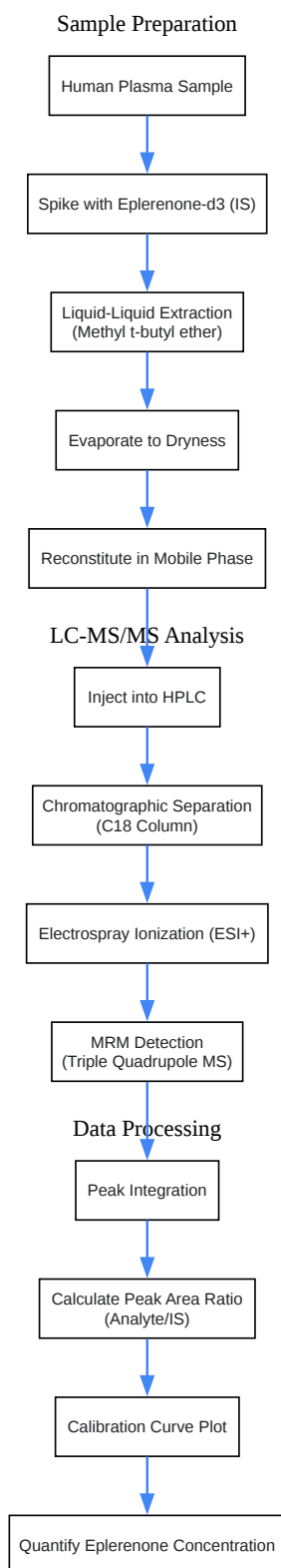
5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Eplerenone to **Eplerenone-d3** against the nominal concentration of the calibration standards.

- Perform a linear regression analysis to determine the best fit for the calibration curve.
- Quantify the concentration of Eplerenone in the unknown plasma samples by interpolating their peak area ratios from the calibration curve.

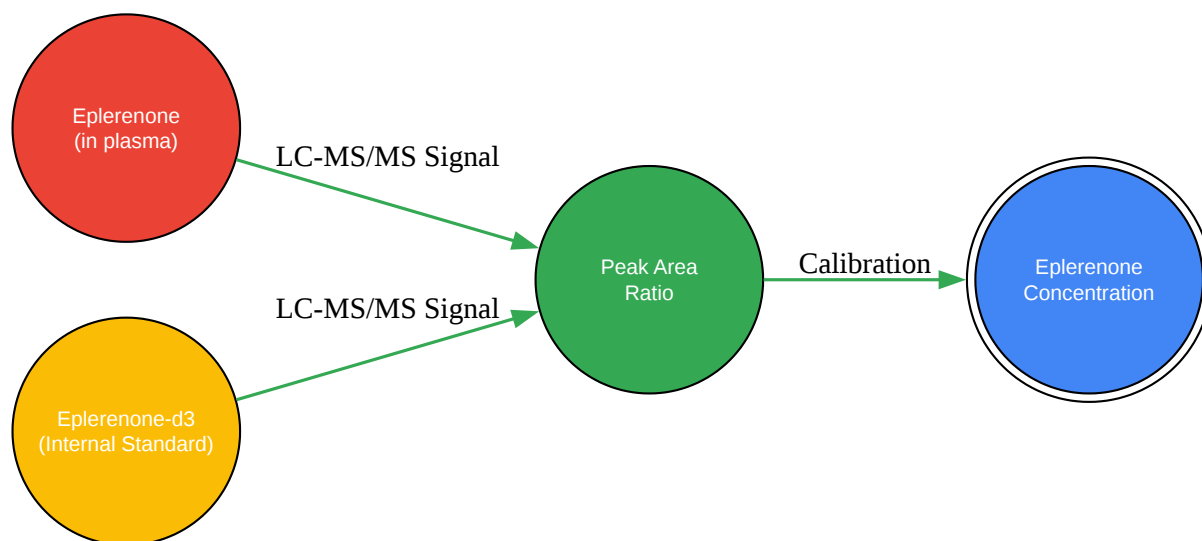
Visualizations

The following diagrams illustrate the logical workflow of the bioanalytical method described.



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Caption: Bioanalytical workflow for Eplerenone quantification.



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Caption: Core principle of internal standard quantification.

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